1-Iodoisoquinoline solubility data

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Compound of Interest

Compound Name:	*1-Iodoisoquinoline*
CAS No.:	*19658-77-6*
Cat. No.:	*B010073*

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Executive Summary

This technical guide provides a comprehensive solubility and physicochemical profile for **1-Iodoisoquinoline** (CAS: 19658-77-6).[1] As a critical halo-heterocyclic building block in medicinal chemistry—specifically for Suzuki-Miyaura and Sonogashira cross-coupling reactions—understanding its solvation thermodynamics is essential for maximizing yield and ensuring reproducibility in biological assays.[1]

Key Technical Takeaway: **1-Iodoisoquinoline** is a lipophilic solid (LogP ~2.[1]84) with poor aqueous solubility in neutral media.[1] Optimal stock preparation requires anhydrous dipolar aprotic solvents (DMSO, DMF).[1] Researchers must account for the electron-withdrawing effect of the C1-iodine atom, which lowers the basicity of the isoquinoline nitrogen compared to the parent scaffold, altering its pH-dependent solubility profile.

Physicochemical Profile

The following data aggregates experimental values and validated computational descriptors.

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Property	Value	Technical Context
CAS Number	19658-77-6	Distinct from Isoquinoline (119-65-3).[1][2]
Molecular Weight	255.06 g/mol	Heavy atom effect (Iodine) increases density.[1]
Physical State	Solid (Crystalline/Powder)	Light yellow to green; sensitive to photodegradation.[1]
Melting Point	73.0 – 77.0 °C	Moderate lattice energy; requires heating for high-conc. [1] dissolution.
LogP (Calc)	2.84	Moderately lipophilic; prone to non-specific binding in plasticware.[1]
pKa (Est)	~4.0 – 4.5	Weaker base than Isoquinoline (pKa 5.[1]4) due to inductive (-I) effect of Iodine.[1]
H-Bond Donors	0	Purely an H-bond acceptor.[1][2]

Solubility Landscape & Solvent Compatibility[1][2][5]

Organic Solvents (Stock Preparation)

For synthetic reactions and biological stock solutions, the following solvents are recommended based on dielectric constant and solvation capability.

- Dimethyl Sulfoxide (DMSO):Excellent. Recommended for biological stock solutions (typically 10 mM to 100 mM).[1]
    - Caveat: DMSO is hygroscopic.[1][3][4] Water uptake >1% can induce precipitation of this lipophilic compound over time.[1]

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- Methanol/Ethanol:Good. Suitable for transfer, though lower boiling points limit their use in high-temperature couplings.[1]
- Dichloromethane (DCM) / Chloroform:Excellent. High solubility due to favorable dispersion forces.[1] Ideal for extraction workups.[1]
- Toluene:Moderate to Good. Often used in cross-coupling reactions; solubility increases significantly with temperature (>60°C).[1]

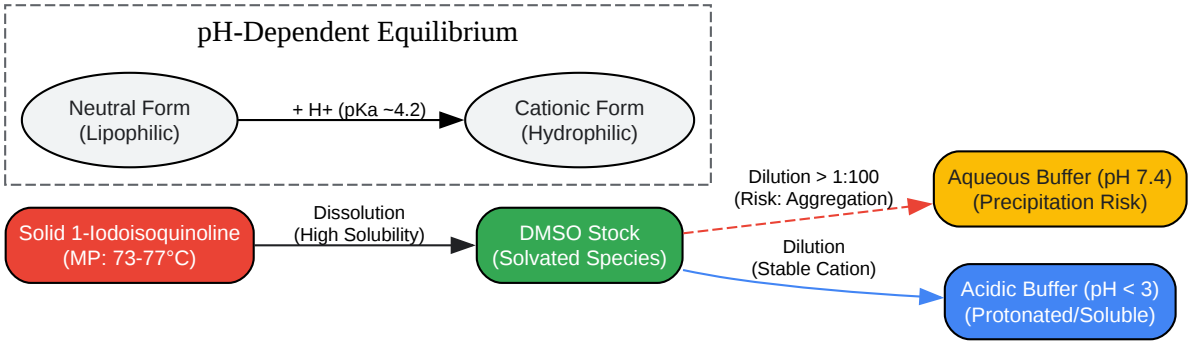
Aqueous Media (Biological Assays)

- Neutral Buffer (pH 7.4):Poor (< 100 µM). The compound exists predominantly in its neutral, lipophilic form.[1]
- Acidic Media (pH < 3):Enhanced. Protonation of the isoquinoline nitrogen (

) breaks the crystal lattice energy, significantly increasing solubility.
- Stability Warning: Avoid prolonged storage in aqueous acidic media if nucleophiles are present, as the C-I bond can be labile under specific conditions.[1]

Technical Visualization: Solubility Logic

The following diagram illustrates the decision matrix for solvent selection and the equilibrium species involved.



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Figure 1: Solubility decision tree and pH-dependent speciation of **1-Iodoisoquinoline**.[1]

Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution (DMSO)

Standardized for High-Throughput Screening (HTS) and Synthetic Aliquoting.

Safety: Wear nitrile gloves and safety glasses. **1-Iodoisoquinoline** is an irritant.[1][5] Materials: **1-Iodoisoquinoline** (Solid), Anhydrous DMSO (Grade ≥ 99.9%), Amber Glass Vials (to prevent photodegradation).

- Weighing: Accurately weigh 25.5 mg of **1-Iodoisoquinoline** into a 2 mL amber vial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
  - Note: Do not rely on volumetric flasks for small volumes; use a calibrated micropipette.[1]
- Dissolution: Vortex vigorously for 30 seconds.
  - Observation: If solid persists, sonicate in a water bath at 40°C for 5 minutes.[1] The compound has a melting point of ~75°C, so mild heat greatly accelerates dissolution entropy.[1]
- QC Check: Inspect for "schlieren" lines (swirls) indicating incomplete mixing. The solution should be clear and yellow/light-brown.[1]
- Storage: Store at -20°C. Limit freeze-thaw cycles to <5 to prevent moisture uptake.

Protocol B: Kinetic Solubility Determination (Turbidimetric)

Use this protocol to validate if the compound will precipitate in your specific assay buffer.

- Preparation: Prepare a 10 mM stock in DMSO.

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- Dilution Series: In a clear 96-well plate, spike the DMSO stock into your assay buffer (e.g., PBS pH 7.4) to achieve final concentrations of 100, 50, 25, 12.5, and 6.25 µM.[1] Ensure final DMSO concentration is constant (e.g., 1%).[1]
- Incubation: Shake at room temperature for 2 hours.
- Readout: Measure Absorbance at 620 nm (non-absorbing region for this compound) to detect light scattering caused by precipitation.
- Analysis: A baseline increase >0.05 OD indicates precipitation.[1]
  - Expected Result: Likely to precipitate above 50 µM in neutral PBS due to LogP ~2.84.[1]

Scientific Rationale & Causality

- Why Anhydrous DMSO? The iodine atom introduces significant polarizability (soft character) but limited polarity.[1] Water (hard solvent) creates a high energy cavity cost for the molecule.[1] DMSO acts as a "chameleon" solvent, accommodating the aromatic core via

  -stacking interactions and the iodine via dispersion forces.[1]
- The pKa Shift: In Isoquinoline, the nitrogen lone pair is available for protonation (pKa 5.4). In **1-Iodoisoquinoline**, the iodine atom is directly adjacent to the nitrogen.[1] Through the inductive effect (-I), iodine withdraws electron density from the ring system, making the nitrogen lone pair less available. This lowers the pKa (estimated ~4.0-4.5), meaning you need a more acidic environment to solubilize it compared to the parent compound.[1]

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